

Application Notes and Protocols: Stereoselective Total Synthesis Utilizing Methyl (R)-(+)-lactate

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Compound of Interest

Compound Name: Methyl (R)-(+)-lactate

Cat. No.: B139472

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These application notes provide a detailed overview of the strategic application of **Methyl (R)-(+)-lactate** as a versatile chiral building block in the stereoselective total synthesis of complex natural products. The protocols outlined below are derived from peer-reviewed literature and offer comprehensive, step-by-step methodologies for key transformations, accompanied by quantitative data to facilitate reproducibility and adaptation in various research and development settings.

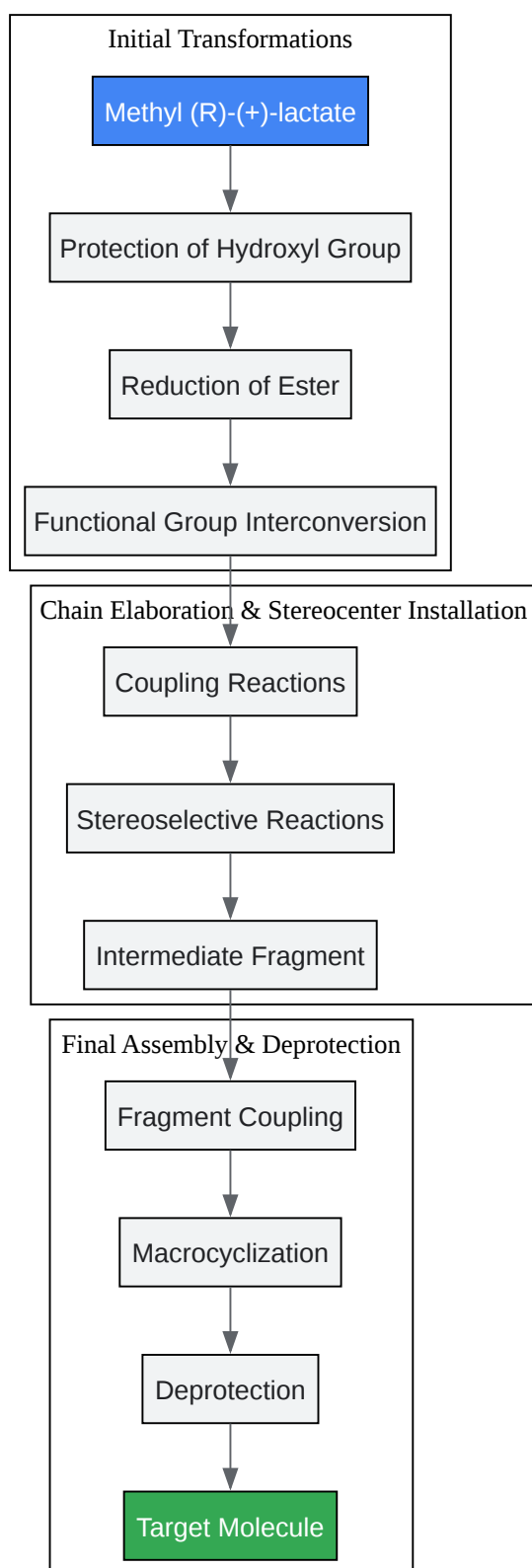
Introduction

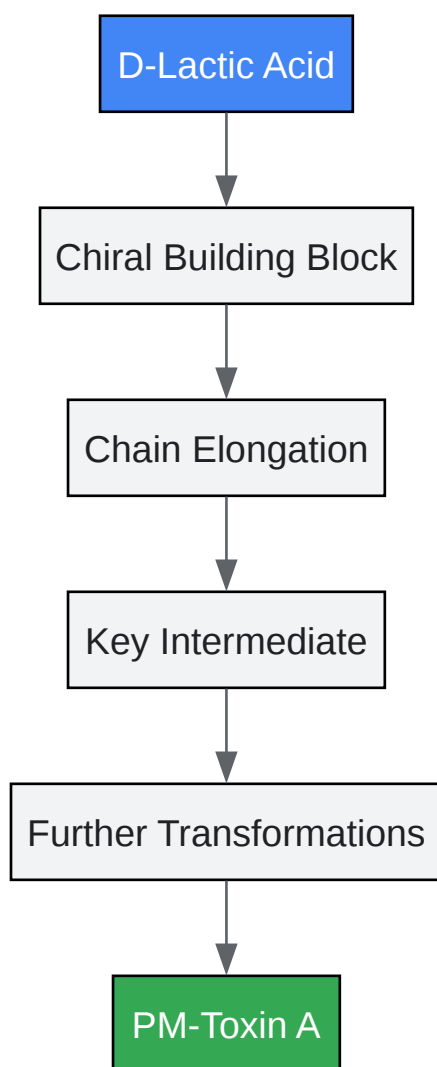
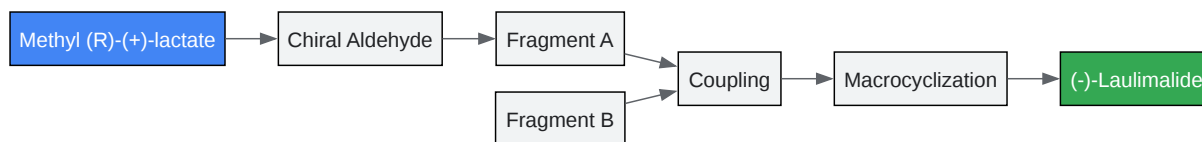
Methyl (R)-(+)-lactate is a readily available and inexpensive chiral precursor that serves as an invaluable starting material in asymmetric synthesis. Its inherent stereocenter provides a reliable foundation for the construction of more complex chiral molecules, significantly simplifying synthetic routes and enhancing overall efficiency. This document highlights its utility in the total synthesis of several biologically active natural products, including the potent antitumor agent (-)-laulimalide, the phytotoxin PM-toxin A, the marine natural products separacene A and B, and the macrolide (+)-cladospolide C.

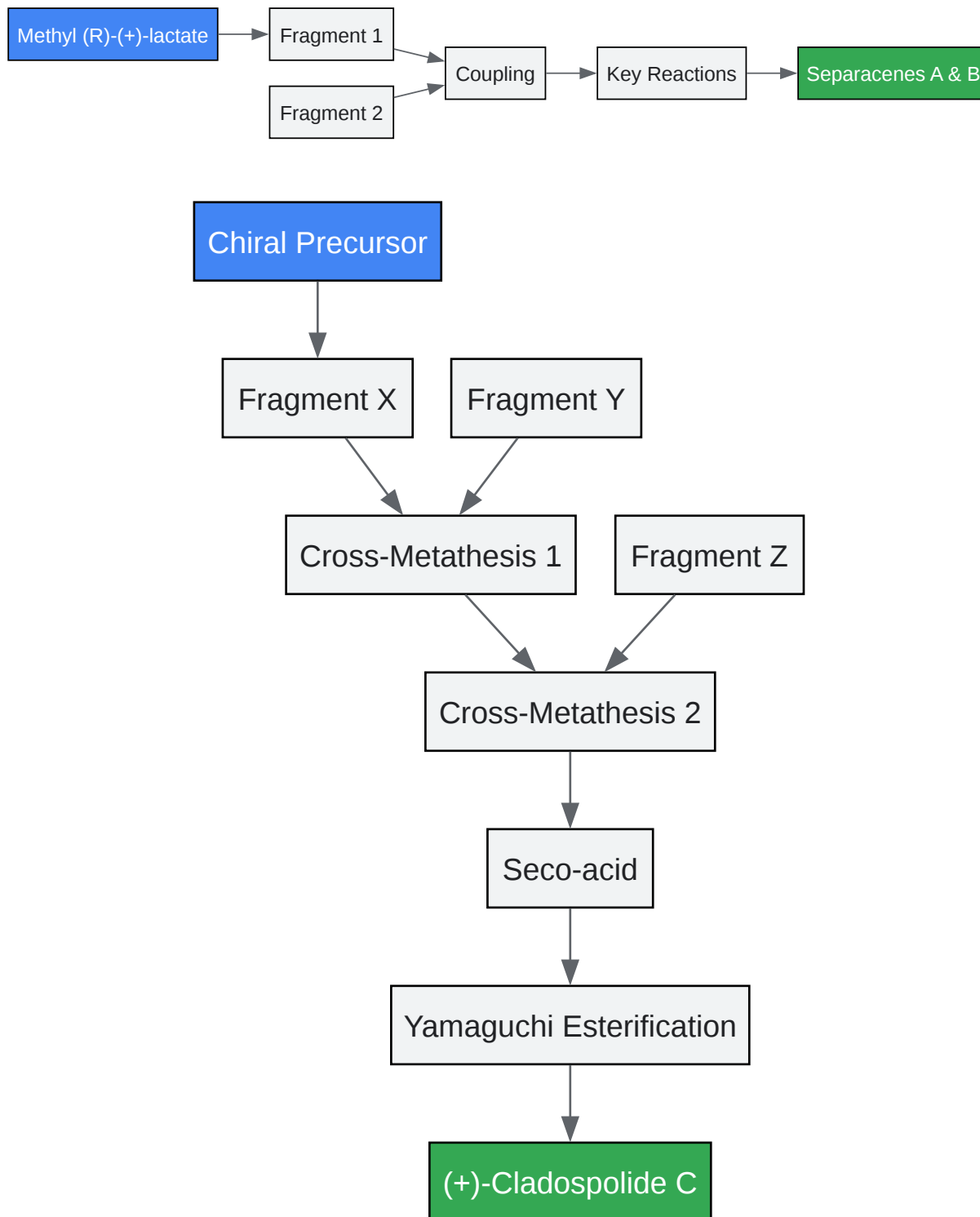
The following sections detail the synthetic strategies and experimental protocols for the total synthesis of these target molecules, emphasizing the key steps where **Methyl (R)-(+)-lactate** is employed to control stereochemistry.

General Workflow for Utilizing Methyl (R)-(+)-lactate

The general strategy for incorporating **Methyl (R)-(+)-lactate** into a synthetic route involves a series of transformations to elaborate the initial chiral center. A typical workflow is depicted below:







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